

physical and chemical properties of LongipedlactoneB

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Compound of Interest

Compound Name: LongipedlactoneB

Cat. No.: B15240736

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In-Depth Technical Guide to Longipedlactone B

For Researchers, Scientists, and Drug Development Professionals

Abstract

Longipedlactone B is a naturally occurring cycloartane triterpenoid isolated from the stems of *Kadsura longipedunculata*. This document provides a comprehensive overview of its physical and chemical properties, based on available spectroscopic and analytical data. Detailed experimental protocols for its isolation and characterization are outlined to support further research and development. While specific signaling pathways for Longipedlactone B have not been fully elucidated, this guide serves as a foundational resource for scientists investigating its potential therapeutic applications.

Physicochemical Properties

Longipedlactone B is characterized as a white, amorphous powder. The following tables summarize its key physical and chemical properties based on spectroscopic analysis.

Table 1: Physical Properties of Longipedlactone B

Property	Value
Appearance	White amorphous powder
Optical Rotation	$[\alpha]_{\text{D}25} +28.6$ (c 0.12, CHCl ₃)

Table 2: Chemical and Spectroscopic Properties of Longipedlactone B

Property	Value
Molecular Formula	C ₃₀ H ₄₄ O ₆
Molecular Weight	500.67 g/mol
High-Resolution ESI-MS	m/z 523.2982 [M + Na] ⁺ (calcd. for C ₃₀ H ₄₄ O ₆ Na, 523.2984)

Spectroscopic Data

The structural elucidation of Longipedlactone B was achieved through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Table 3: ¹H NMR Spectroscopic Data for Longipedlactone B (500 MHz, CDCl₃)

Position	δ H (ppm), mult. (J in Hz)
1	1.65, m; 1.40, m
2	2.05, m; 1.80, m
3	4.50, dd (11.5, 4.5)
5	2.95, d (11.0)
6	2.40, m; 2.20, m
7	4.25, t (8.0)
11	2.10, m; 1.90, m
12	1.85, m; 1.55, m
15	2.30, m; 1.70, m
16	4.90, br s
17	2.50, m
19	0.95, d (4.0); 0.75, d (4.0)
20	2.25, m
21	1.05, d (7.0)
22	2.60, m; 2.45, m
23	5.80, s
24	1.95, s
26	1.25, s
27	1.20, s
28	0.90, s
29	0.88, s
30	0.98, s

Table 4: ^{13}C NMR Spectroscopic Data for Longipedlactone B (125 MHz, CDCl_3)

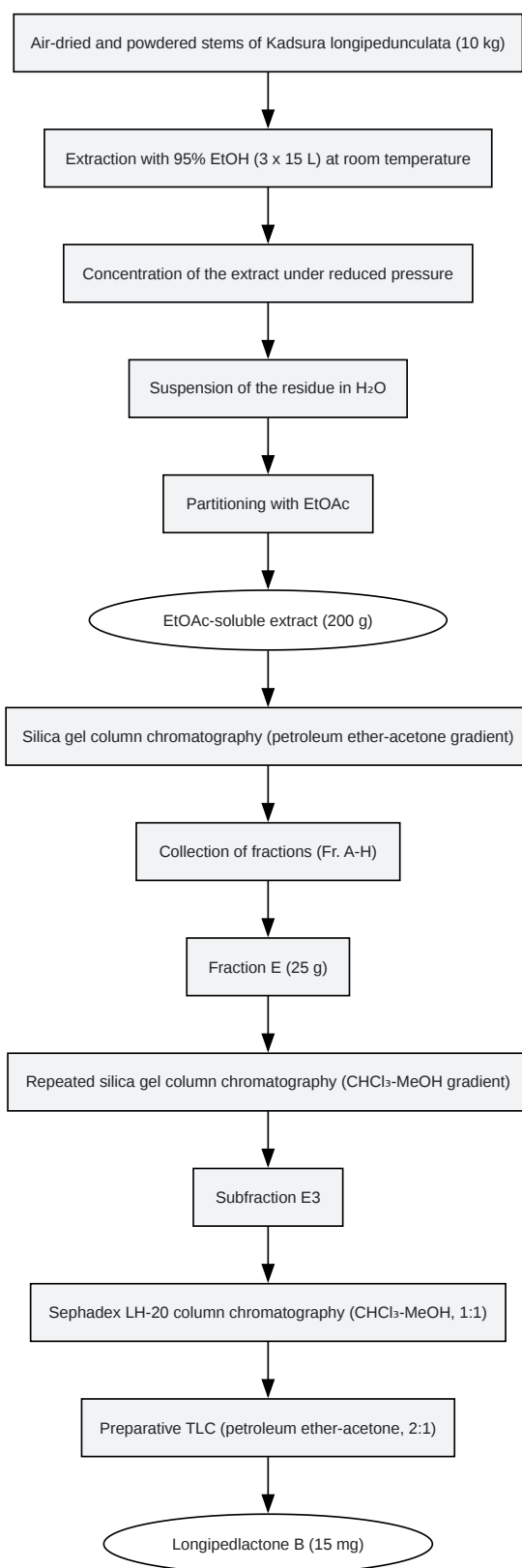
Position	δC (ppm)
1	31.5
2	28.0
3	78.5
4	40.2
5	48.5
6	22.5
7	75.0
8	45.0
9	20.5
10	26.5
11	25.0
12	35.5
13	44.0
14	49.0
15	32.5
16	76.0
17	52.0
18	18.0
19	29.5
20	36.0
21	18.5
22	33.0
23	125.0

24	140.0
25	82.0
26	28.0
27	21.5
28	19.0
29	28.5
30	21.0

Experimental Protocols

Isolation of Longipedlactone B

The following protocol outlines the general procedure for the extraction and isolation of Longipedlactone B from *Kadsura longipedunculata*.



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Caption: General workflow for the isolation of Longipedlactone B.

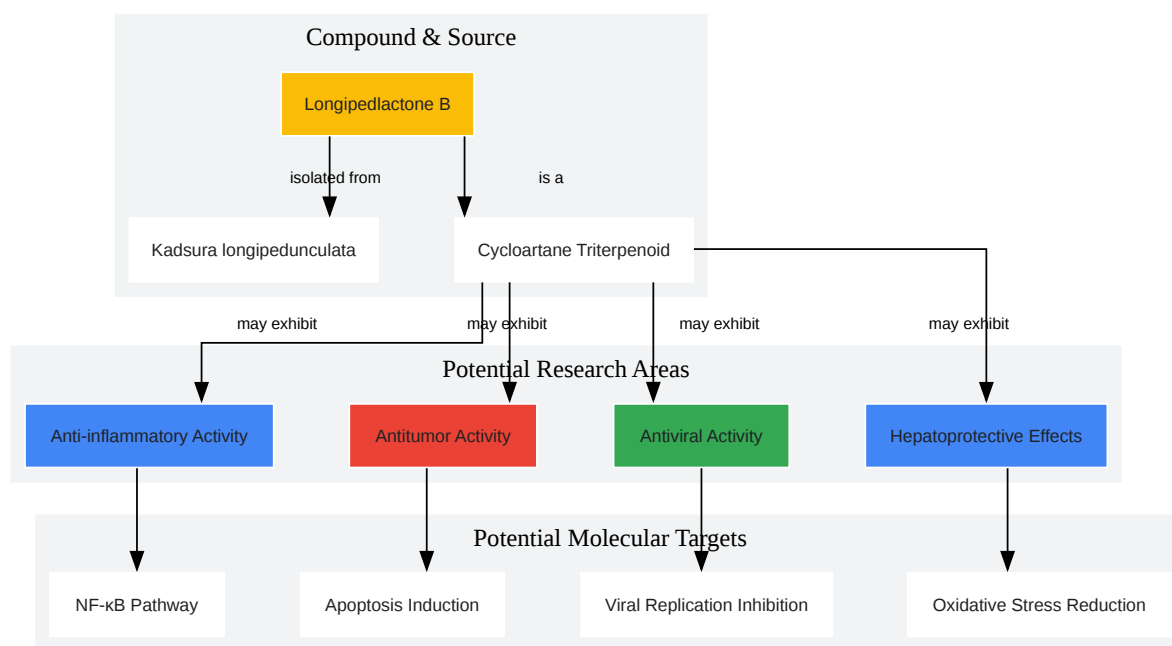
Structural Elucidation

The structure of Longipedlactone B was determined using a combination of spectroscopic techniques:

- **Mass Spectrometry:** High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) was used to determine the molecular formula.
- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) experiments were conducted to establish the planar structure and assign all proton and carbon resonances.
- **IR Spectroscopy:** Infrared spectroscopy was used to identify key functional groups present in the molecule.

Biological Activity and Signaling Pathways

Currently, there is limited published information regarding the specific biological activities and associated signaling pathways of Longipedlactone B. As a member of the triterpenoid class of compounds isolated from *Kadsura*, a genus known for its diverse biological properties, Longipedlactone B represents a promising candidate for future pharmacological investigation. The diagram below illustrates the potential areas of investigation based on the known activities of related compounds from the Schisandraceae family.



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Caption: Potential areas of investigation for Longipedlactone B.

Conclusion

This technical guide provides a summary of the currently available data on the physical and chemical properties of Longipedlactone B. The detailed spectroscopic information and isolation protocols offer a valuable resource for researchers aiming to further explore this natural product. Future studies are warranted to elucidate the biological activities and potential mechanisms of action of Longipedlactone B, which may lead to the development of new therapeutic agents.

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